

Essential Guide to the Proper Disposal of Hop-17(21)-en-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hop-17(21)-en-3-ol

Cat. No.: B15594384

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This document provides immediate safety and logistical information for the proper disposal of **Hop-17(21)-en-3-ol**, a chemical used by researchers, scientists, and drug development professionals. Adherence to these procedural guidelines is critical for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the known quantitative data for **Hop-17(21)-en-3-ol** is presented below. This information is essential for a preliminary assessment but should be supplemented with institution-specific guidance.

Property	Value
CAS Number	564-14-7[1]
Molecular Formula	C ₃₀ H ₅₀ O
Molecular Weight	426.72 g/mol
Appearance	Solid (form may vary)
Purity	Typically ≥98% for research grades

Pre-Disposal Safety Precautions

Before initiating the disposal process, ensure all relevant safety measures are in place:

- Consult the Safety Data Sheet (SDS): Although a specific SDS for **Hop-17(21)-en-3-ol** was not found in the initial search, it is imperative to check for an SDS from your chemical supplier. The SDS provides comprehensive safety and disposal information.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **Hop-17(21)-en-3-ol**.
- Work in a Ventilated Area: If there is a risk of generating dust or aerosols, conduct all handling and preparation for disposal within a fume hood to minimize inhalation exposure.

Step-by-Step Disposal Protocol

The disposal of **Hop-17(21)-en-3-ol** must comply with local, state, and federal regulations. The following is a general procedural guide.

Step 1: Waste Identification and Classification

Treat **Hop-17(21)-en-3-ol** as a chemical waste. Do not mix **Hop-17(21)-en-3-ol** with other waste streams unless compatibility has been verified. Incompatible chemicals can react dangerously.

Step 2: Waste Collection and Storage

- Solid Waste: Place solid **Hop-17(21)-en-3-ol** waste into a clearly labeled, sealed, and chemically compatible container.
- Solutions: If **Hop-17(21)-en-3-ol** is in a solvent, it must be collected in a designated, sealed waste container that is compatible with the solvent. The container must be clearly labeled with the full chemical name and concentration of all components.

Step 3: Labeling and Documentation

Properly label the waste container with "Hazardous Waste," the full chemical name ("**Hop-17(21)-en-3-ol**"), and any known hazards associated with the compound or its solvent. Maintain a log of the waste generated.

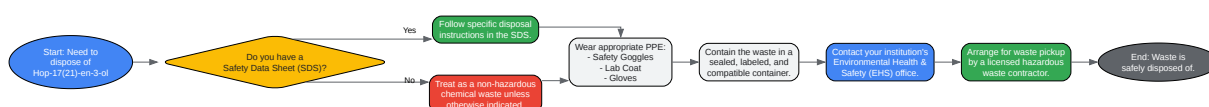
Step 4: Arranging for Disposal

- Contact your Environmental Health & Safety (EHS) Office: Your institution's EHS department is the primary resource for guidance on chemical waste disposal.[2] They will provide specific instructions and arrange for the pickup and disposal of the waste by a licensed hazardous waste contractor.
- Provide Necessary Information: Be prepared to provide the EHS office with the chemical name, quantity, and any other relevant safety information.

Important Considerations:

- Do Not Dispose Down the Drain or in Regular Trash: Never dispose of **Hop-17(21)-en-3-ol** or its containers in the regular trash or wash it down the sink.[3] This can lead to environmental contamination and may be a violation of regulations.
- Empty Containers: "Empty" containers that held **Hop-17(21)-en-3-ol** should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. The rinsed container can then be disposed of according to your institution's procedures for empty chemical containers.

Disposal Workflow Diagram



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Caption: Disposal workflow for **Hop-17(21)-en-3-ol**.

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References

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- 2. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Hop-17(21)-en-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594384#hop-17-21-en-3-ol-proper-disposal-procedures]

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